

# N-(Mercaptomethyl)acetamide: A Review of Available Data and Synthetic Approaches

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## Compound of Interest

Compound Name: N-(Mercaptomethyl)acetamide

Cat. No.: B15246215

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a concise overview of the current-state of knowledge on **N-(Mercaptomethyl)acetamide**. Despite its simple structure, publicly available scientific literature on this compound is notably scarce, precluding an in-depth review of its biological activities and mechanisms of action at this time. This document summarizes the available physicochemical data and proposes a viable synthetic route based on established methodologies for related compounds.

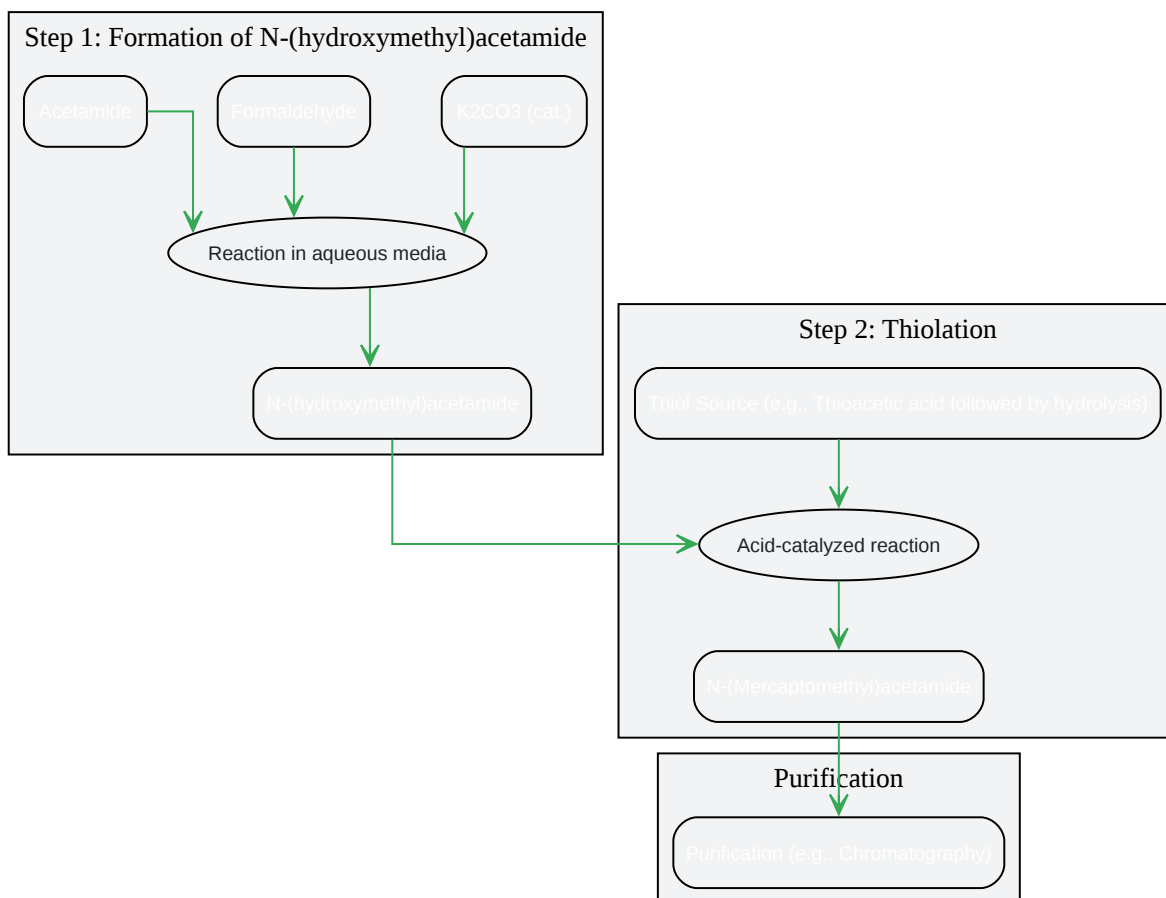
## Physicochemical Properties

**N-(Mercaptomethyl)acetamide**, with the IUPAC name N-(sulfanylmethyl)acetamide, is a small molecule containing both an amide and a thiol functional group. These groups suggest potential for hydrogen bonding and coordination with metal ions. Basic physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C3H7NOS	
Molecular Weight	105.16 g/mol	
Canonical SMILES	CC(=O)NCS	
IUPAC Name	N-(sulfanylmethyl)acetamide	
XLogP3	-0.1	
Hydrogen Bond Donor Count	2	
Hydrogen Bond Acceptor Count	2	<a href="#">[1]</a>

## Synthesis of N-(Mercaptomethyl)acetamide

While no specific, detailed experimental protocol for the synthesis of **N-(Mercaptomethyl)acetamide** was found in the reviewed literature, a plausible and established method can be adapted from the synthesis of S-acetamidomethyl-L-cysteine.[\[2\]](#) This approach involves the reaction of a thiol with N-(hydroxymethyl)acetamide. In this case, as **N-(Mercaptomethyl)acetamide** is the target, a more direct approach starting from acetamide and formaldehyde to generate N-(hydroxymethyl)acetamide, followed by reaction with a thiol source, is proposed. A generalized workflow for such a synthesis is depicted below.



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## References

- 1. Buy N-(Mercaptomethyl)acetamide [smolecule.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
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